

Optimizing incubation time and concentration for HDAC6 degrader-4 experiments

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Compound of Interest

Compound Name: HDAC6 degrader-4

Cat. No.: B15541878

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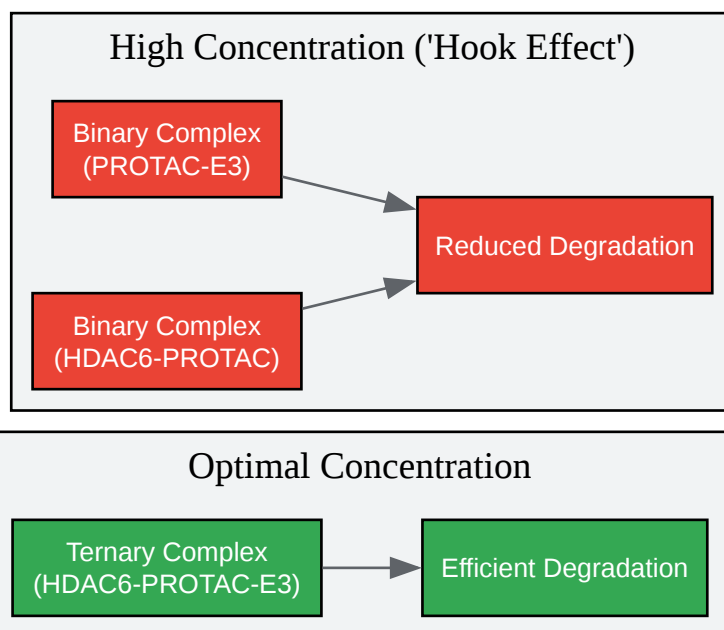
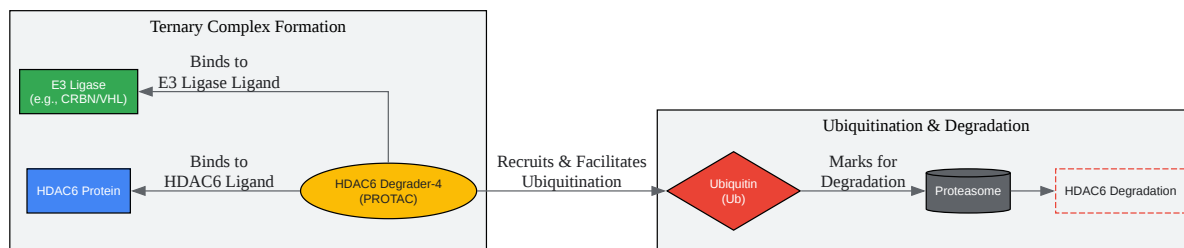
HDAC6 Degrader-4 Technical Support Center

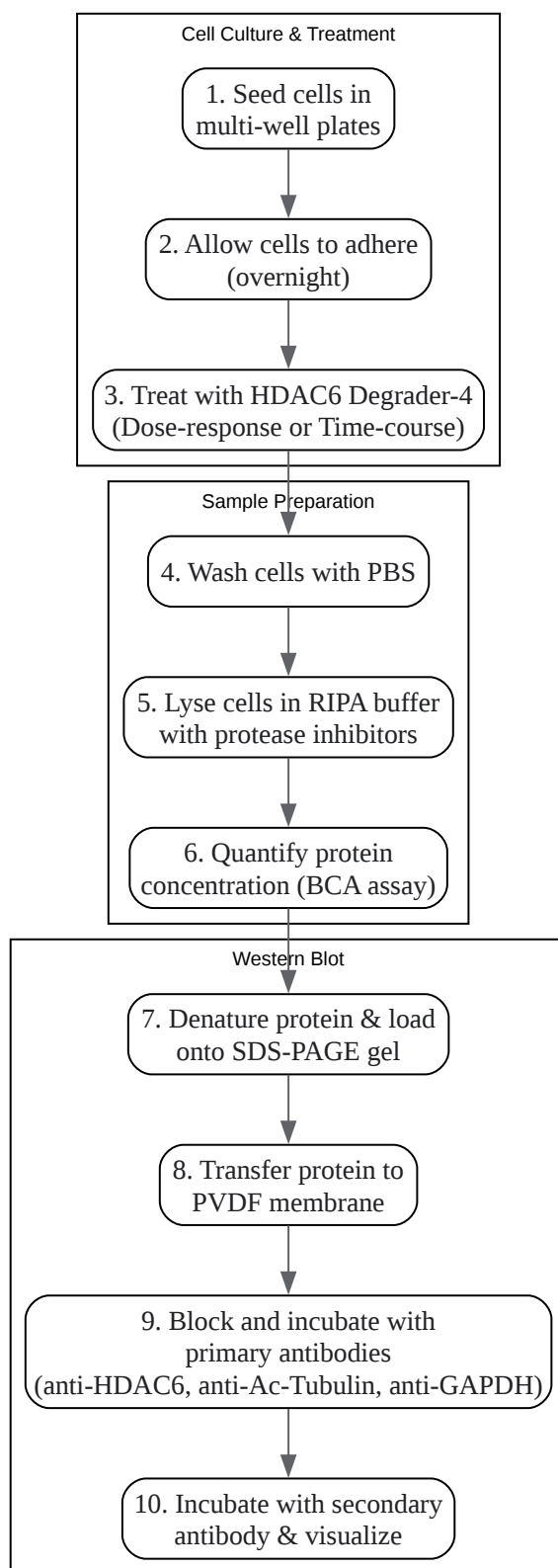
This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in optimizing experiments involving **HDAC6 degrader-4**.

Frequently Asked Questions (FAQs)

Q1: What is **HDAC6 degrader-4** and how does it work?

HDAC6 degrader-4 is a Proteolysis Targeting Chimera (PROTAC). PROTACs are bifunctional molecules that induce the degradation of a target protein.^{[1][2]} **HDAC6 degrader-4** consists of a ligand that binds to Histone Deacetylase 6 (HDAC6), a flexible linker, and a ligand that recruits an E3 ubiquitin ligase, such as Cereblon (CRBN) or Von Hippel-Lindau (VHL).^{[1][3][4]} By bringing HDAC6 into proximity with the E3 ligase, the degrader facilitates the ubiquitination of HDAC6, marking it for destruction by the cell's proteasome.^{[5][6]} This results in the selective removal of the HDAC6 protein from the cell.





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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Developing potent PROTACs tools for selective degradation of HDAC6 protein - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. tandfonline.com [tandfonline.com]
- 5. Development of Selective Histone Deacetylase 6 (HDAC6) Degraders Recruiting Von Hippel–Lindau (VHL) E3 Ubiquitin Ligase - PMC [pmc.ncbi.nlm.nih.gov]
- 6. asset.library.wisc.edu [asset.library.wisc.edu]
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